

Technical Guide: Physical Properties of 4-(Chloromethyl)-2-fluoropyridine

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2-fluoropyridine

CAS No.: 155705-46-7

Cat. No.: B133889

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Chloromethyl)-2-fluoropyridine is a key heterocyclic building block in organic synthesis, particularly valued in the development of novel pharmaceutical and agrochemical agents. Its utility stems from the reactive chloromethyl group, which allows for facile nucleophilic substitution, and the fluorinated pyridine core, a common motif in bioactive molecules. Understanding the physical properties of this compound is crucial for its effective handling, reaction optimization, and process scale-up. This technical guide provides a concise overview of the known physical characteristics of **4-(Chloromethyl)-2-fluoropyridine**, outlines standard experimental protocols for their determination, and presents a plausible synthetic route.

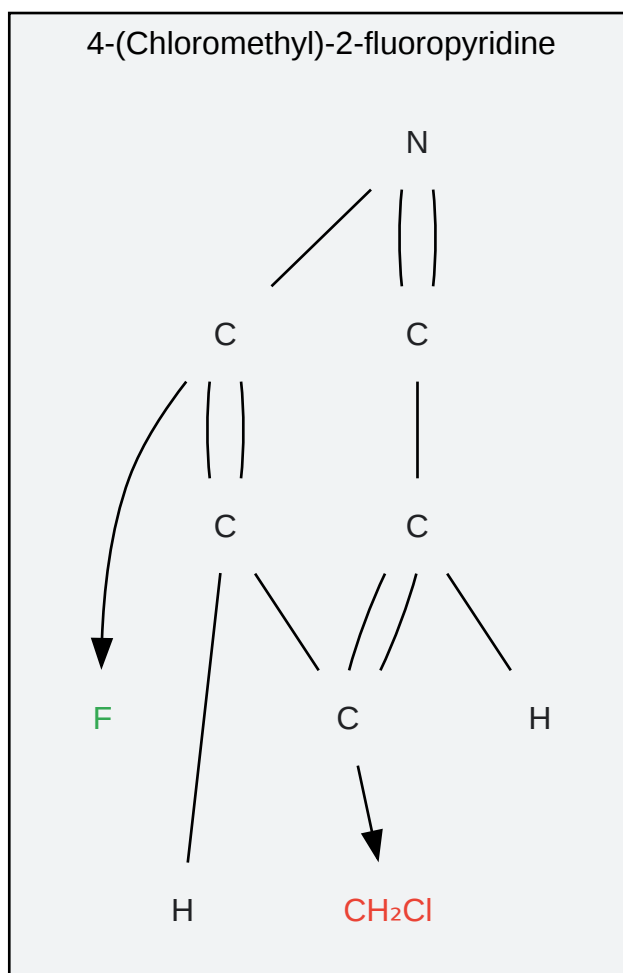
Core Physical Properties

Precise experimental data for some of the physical properties of **4-(Chloromethyl)-2-fluoropyridine** are not readily available in the public domain. The following table summarizes the available data.

Physical Property	Value	Source
Molecular Formula	C ₆ H ₅ ClFN	PubChem
Molecular Weight	145.56 g/mol	PubChem
Melting Point	Data not available	-
Boiling Point	Data not available	-
Density	Data not available	-
Solubility	Soluble in common organic solvents such as dichloromethane, chloroform, and ethyl acetate.	General Chemical Knowledge
XlogP (Predicted)	1.7	PubChem

Chemical Structure

The chemical structure of **4-(Chloromethyl)-2-fluoropyridine** is presented below.



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Caption: Chemical structure of **4-(Chloromethyl)-2-fluoropyridine**.

Experimental Protocols for Physical Property Determination

While specific experimental data for **4-(Chloromethyl)-2-fluoropyridine** is limited, the following are detailed, standard methodologies for determining the key physical properties of crystalline and liquid organic compounds.

Melting Point Determination (for crystalline solids)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Ensure the sample is a fine, dry powder. If necessary, grind the crystalline solid using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This is achieved by tapping the open end of the capillary tube on the sample.
- Invert the capillary tube and tap the sealed end gently on a hard surface to pack the sample tightly at the bottom.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the heating rate. For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.
- For an accurate determination, repeat the measurement with a fresh sample, setting the heating rate to 1-2 °C/min starting from a temperature approximately 20 °C below the approximate melting point.
- Record the temperature at which the first droplet of liquid is observed (the onset of melting) and the temperature at which the last solid crystal melts (completion of melting). This range is the melting point of the substance.

Boiling Point Determination (for liquids)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Small test tube or a Thiele tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating mantle or oil bath
- Clamps and stand

Procedure (Micro-boiling point method):

- Add a small volume (0.5-1 mL) of the liquid sample into a small test tube.
- Place a capillary tube, with its sealed end up, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a heating bath (e.g., oil bath or a Thiele tube filled with a high-boiling point liquid). The liquid level in the bath should be above the liquid level in the test tube but below the opening of the test tube.
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Density Determination

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with the liquid sample, ensuring there are no air bubbles. If the pycnometer has a stopper with a capillary, the excess liquid will be expelled.
- Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, wipe it dry, and weigh it accurately (m_2).
- Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., deionized water) at the same temperature, and weigh it accurately (m_3).
- The density of the sample (ρ_{sample}) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$$

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

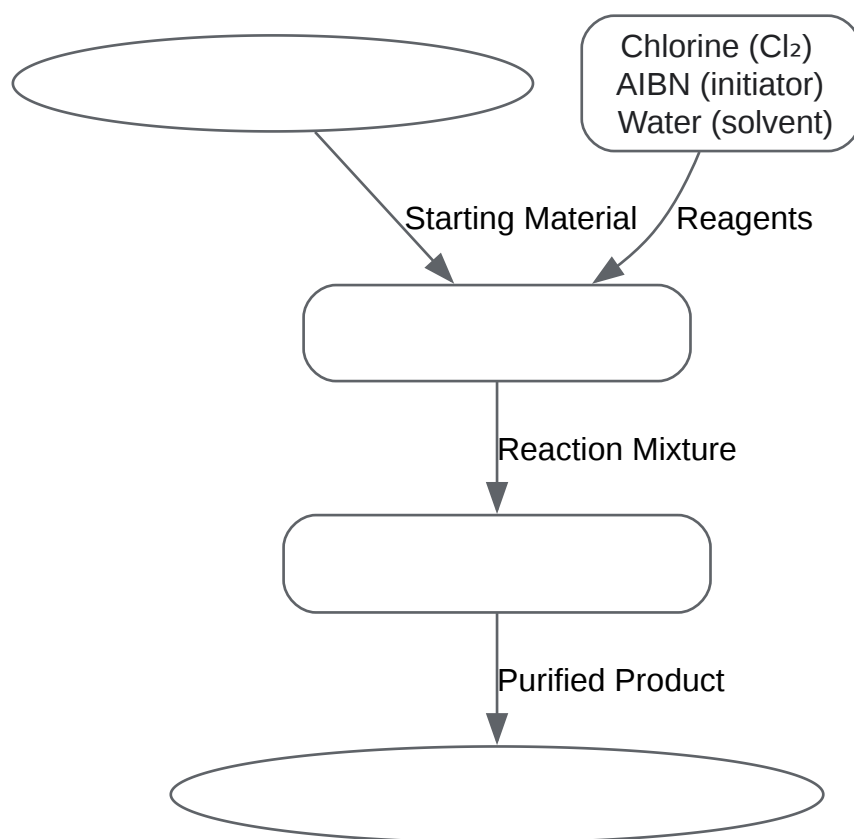
- Test tubes and rack
- Spatula or dropper
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)

Procedure (Qualitative):

- Place a small, accurately measured amount of the solute (e.g., ~10 mg of solid or 1-2 drops of liquid) into a test tube.
- Add a small volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Agitate the mixture vigorously (e.g., by flicking the test tube or using a vortex mixer) for 1-2 minutes.
- Observe the mixture. If the solute completely disappears, it is considered soluble. If it remains as a separate phase or a suspension, it is insoluble. If some dissolves, it is partially soluble.
- The process can be made semi-quantitative by incrementally adding more solute to a known volume of solvent until saturation is reached.

Synthesis Workflow

A plausible synthetic route to **4-(Chloromethyl)-2-fluoropyridine** involves the side-chain chlorination of 2-fluoro-4-methylpyridine. This method is analogous to the chlorination of other methylpyridines.



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Caption: A logical workflow for the synthesis of **4-(Chloromethyl)-2-fluoropyridine**.

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